

An In-depth Technical Guide to 4-Amino-3,5-dimethoxybenzoic acid

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Compound of Interest

Compound Name: 4-Amino-3,5-dimethoxybenzoic acid

Cat. No.: B044546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **4-Amino-3,5-dimethoxybenzoic acid** (CAS No. 123039-72-5), a substituted benzoic acid derivative. This document details its physical and chemical characteristics, provides an experimental protocol for its synthesis, and outlines its safety information. The information is presented to support its application in research, particularly in organic synthesis and drug development.

Core Chemical Properties

4-Amino-3,5-dimethoxybenzoic acid is a multifaceted organic compound with the molecular formula $C_9H_{11}NO_4$ and a molecular weight of 197.19 g/mol ^[1] Its structure, featuring an aromatic ring substituted with amino, methoxy, and carboxylic acid functional groups, makes it a valuable intermediate in the synthesis of more complex molecules.

Physical and Chemical Data Summary

A compilation of the available physical and chemical data for **4-Amino-3,5-dimethoxybenzoic acid** is presented in the tables below for ease of reference and comparison.

Identifier	Value
IUPAC Name	4-Amino-3,5-dimethoxybenzoic acid
CAS Number	123039-72-5
Molecular Formula	C ₉ H ₁₁ NO ₄
Molecular Weight	197.19 g/mol [1]

Physical Property	Value
Boiling Point	384.1±42.0 °C (Predicted)[1]
Melting Point	Data not available
Solubility	Data not available

Synthesis and Experimental Protocols

The synthesis of **4-Amino-3,5-dimethoxybenzoic acid** can be achieved through the displacement of bromine atoms from a dibrominated precursor, followed by methylation. The following is a representative experimental protocol derived from established synthetic routes.[2]

Synthesis of 4-Amino-3,5-dimethoxybenzoic acid from 4-Amino-3,5-dibromobenzoic acid

This process involves the reaction of 4-amino-3,5-dibromobenzoic acid with an alkali methyllate in the presence of a copper(I) oxide catalyst.

Materials:

- 4-Amino-3,5-dibromobenzoic acid
- Alkali methyllate (e.g., sodium methyllate)
- Copper(I) oxide (Cu₂O)
- Dimethylformamide (DMF) or Dimethylacetamide (DMAc)

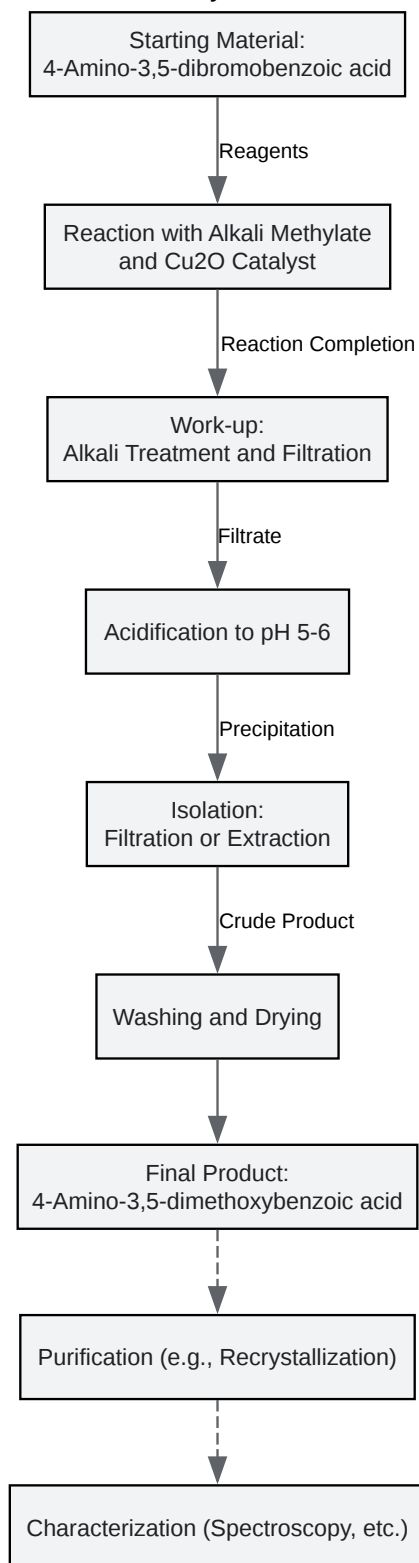
- Sodium hydroxide solution
- Suitable solvent for extraction (e.g., ethyl acetate)
- Hydrochloric acid

Procedure:

- In a reaction vessel, combine 4-amino-3,5-dibromobenzoic acid, a molar equivalent of copper(I) oxide, and the chosen solvent (dimethylformamide or dimethylacetamide).
- Add the alkali methyrate to the mixture.
- Heat the reaction mixture to facilitate the replacement of the bromine atoms with methoxy groups. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion of the reaction, heat the residue with an alkali solution, such as sodium hydroxide, and then filter the mixture.
- Acidify the filtrate to a pH between 5 and 6 using hydrochloric acid to precipitate the crude **4-amino-3,5-dimethoxybenzoic acid**.
- Isolate the product by filtration or extraction with a suitable organic solvent.
- Wash the isolated product with water and dry to yield the final compound.

A process for the preparation of a related compound, methyl 4-(dimethylamino)-3,5-dimethoxybenzoate, has been described which involves the initial synthesis of **4-amino-3,5-dimethoxybenzoic acid**. In one example, this process yielded 313 g (88%) of **4-amino-3,5-dimethoxybenzoic acid**.^[2]

General Workflow for Synthesis and Purification

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References

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